

Isonicotinic acid N-oxide as an oxidizing agent in organic synthesis

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Compound of Interest

Compound Name: Isonicotinic acid N-oxide

Cat. No.: B076485

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Isonicotinic Acid N-Oxide: Applications in Synthesis and Reactivity

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Isonicotinic acid N-oxide, a derivative of the pyridine carboxylic acid isomer isonicotinic acid, is a versatile compound in organic synthesis. While its direct application as a primary oxidizing agent for a broad range of functional groups is not extensively documented in scientific literature, its role as a precursor, a ligand in catalysis, and a molecule that exemplifies the reactivity of pyridine N-oxides is of significant interest to the scientific community. Pyridine N-oxides are known to activate the pyridine ring towards nucleophilic and electrophilic substitution, and in some contexts, can act as oxygen transfer agents, particularly in metal-catalyzed reactions.^{[1][2]}

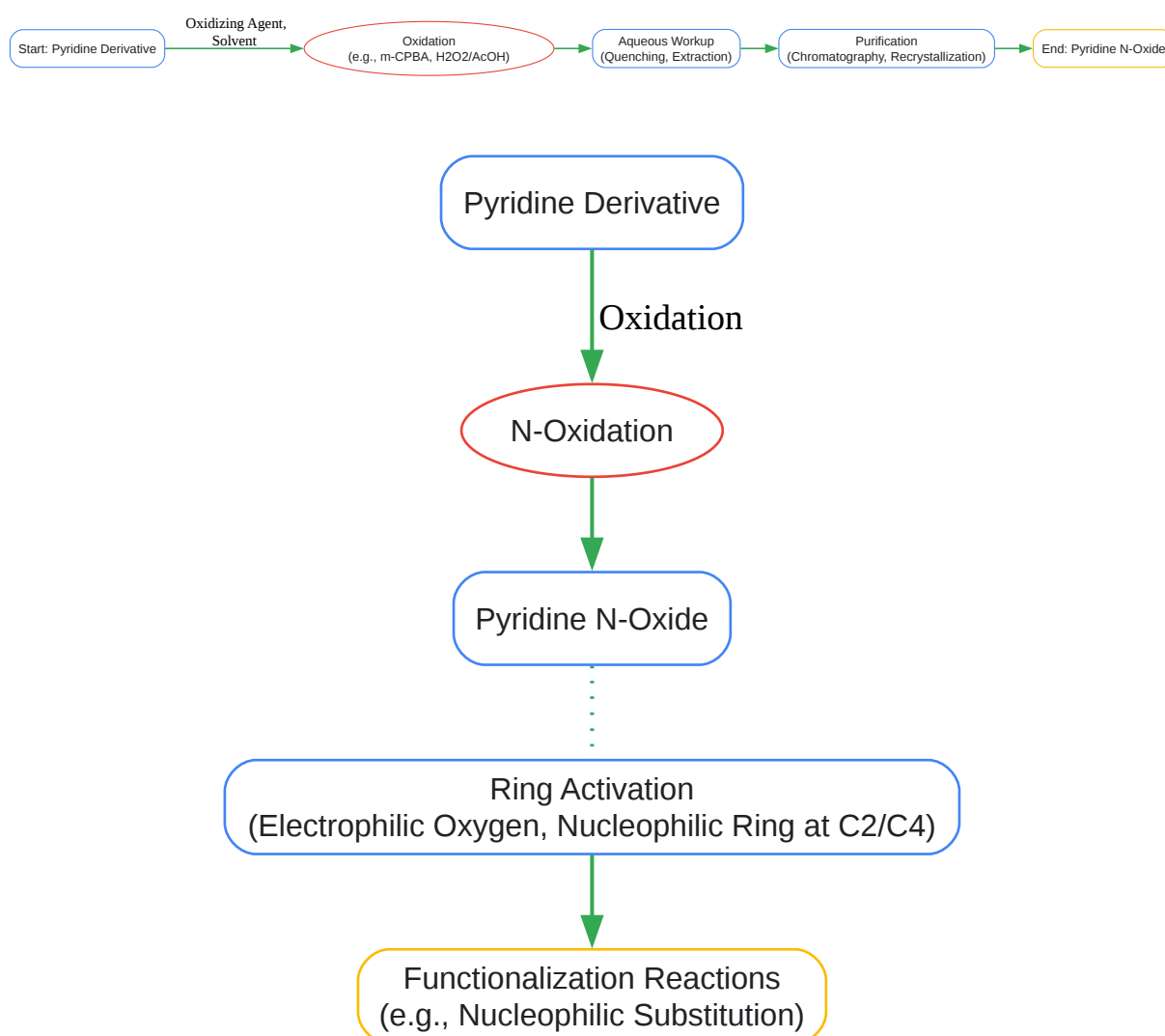
This document provides an overview of the synthesis of **isonicotinic acid N-oxide**, its general reactivity, and detailed protocols for the N-oxidation of pyridine derivatives, a fundamental transformation in the chemistry of these compounds.

Synthesis of Isonicotinic Acid N-Oxide

The synthesis of **isonicotinic acid N-oxide** is typically achieved through the oxidation of isonicotinic acid. This transformation is a common method for preparing various pyridine N-oxides.

General Workflow for the Synthesis of Pyridine N-Oxides

The synthesis of pyridine N-oxides from their corresponding pyridines is a well-established process in organic chemistry. The general workflow involves the reaction of the pyridine derivative with an oxidizing agent in a suitable solvent, followed by workup and purification.



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References

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